Improving solubility of Val-Arg-Lys-Arg-Thr-Arg-Leu-Leu-Arg peptide

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Compound of Interest

Compound Name:	*Val-arg-lys-arg-thr-arg-leu-leu-arg*
CAS No.:	*149017-68-5*
Cat. No.:	*B127413*

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Technical Support Center: Peptide Solubility & Handling Guide Ticket Topic: Optimization of **Val-Arg-Lys-Arg-Thr-Arg-Leu-Leu-Arg** (VRKRTRLLR) Case ID: VRK-SOL-001

Executive Summary: The Physicochemical Paradox

Welcome to the Peptide Technical Assistance Center. The peptide VRKRTRLLR presents a classic "amphipathic frustration" profile. While it is highly cationic (theoretical pI ~12.6), leading users to expect high water solubility, the hydrophobic Leucine-Leucine (LL) motif combined with the N-terminal Valine creates a "sticky" hydrophobic patch.

This guide addresses the specific phenomenon where this peptide dissolves in water but precipitates or gels upon the addition of physiological buffers (like PBS), a common issue driven by charge shielding and counter-ion interactions.

Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

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Property	Value	Implication
Sequence	V-R-K-R-T-R-L-L-R	9 Amino Acids
Net Charge (pH 7)	+6	Extremely Basic (Cationic)
Hydrophobicity	High Local Density (V, L, L)	Prone to hydrophobic collapse
Isoelectric Point (pI)	~12.6	Positively charged at all physiologic pH
Critical Risk	Phosphate-Arginine Bundling	Insoluble in PBS at high concentrations

Module 1: Troubleshooting Guides (Q&A)

Q1: "I added PBS directly to the lyophilized powder, and it turned into a cloudy precipitate. Why?" A: This is the "Salting Out" effect specific to Arginine-rich peptides.

- The Mechanism: In pure water, the massive positive charge (+6) creates electrostatic repulsion between peptide molecules, keeping them apart (soluble). When you add PBS, the phosphate anions (

) and chloride ions bind to the Guanidinium groups on the Arginine side chains. This "shields" the positive charge. Once the charge is shielded, the hydrophobic residues (Valine and Leucine) dominate, causing the peptides to stick together and precipitate.

- The Fix: Never dissolve directly in high-salt buffer. Dissolve in sterile water or 0.1% Acetic Acid first at

  the desired concentration, then slowly dilute into the buffer. If possible, switch from PBS to Tris-HCl or HEPES, which are less prone to this interaction than phosphate.

Q2: "The solution is clear but viscous/gel-like. Is this normal?" A: No, this indicates amyloid-like fibril formation.

- The Mechanism: The "Leu-Leu" (LL) motif is a known driver of beta-sheet formation. At high concentrations (>5 mg/mL), these sheets stack to form a hydrogel.

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- The Fix: Disurpt the hydrogen bonding.
  - Sonication: Sonicate for 15–30 seconds to break physical aggregates.
  - Organic Modifier: Add a small volume of DMSO or Acetonitrile (up to 5-10% v/v) to the water before adding buffer. This stabilizes the hydrophobic tail.

Q3: "I am using this for cell culture, and the cells are dying. Is the peptide toxic?" A: The peptide itself may be non-toxic, but the Counter-Ion might be the culprit.

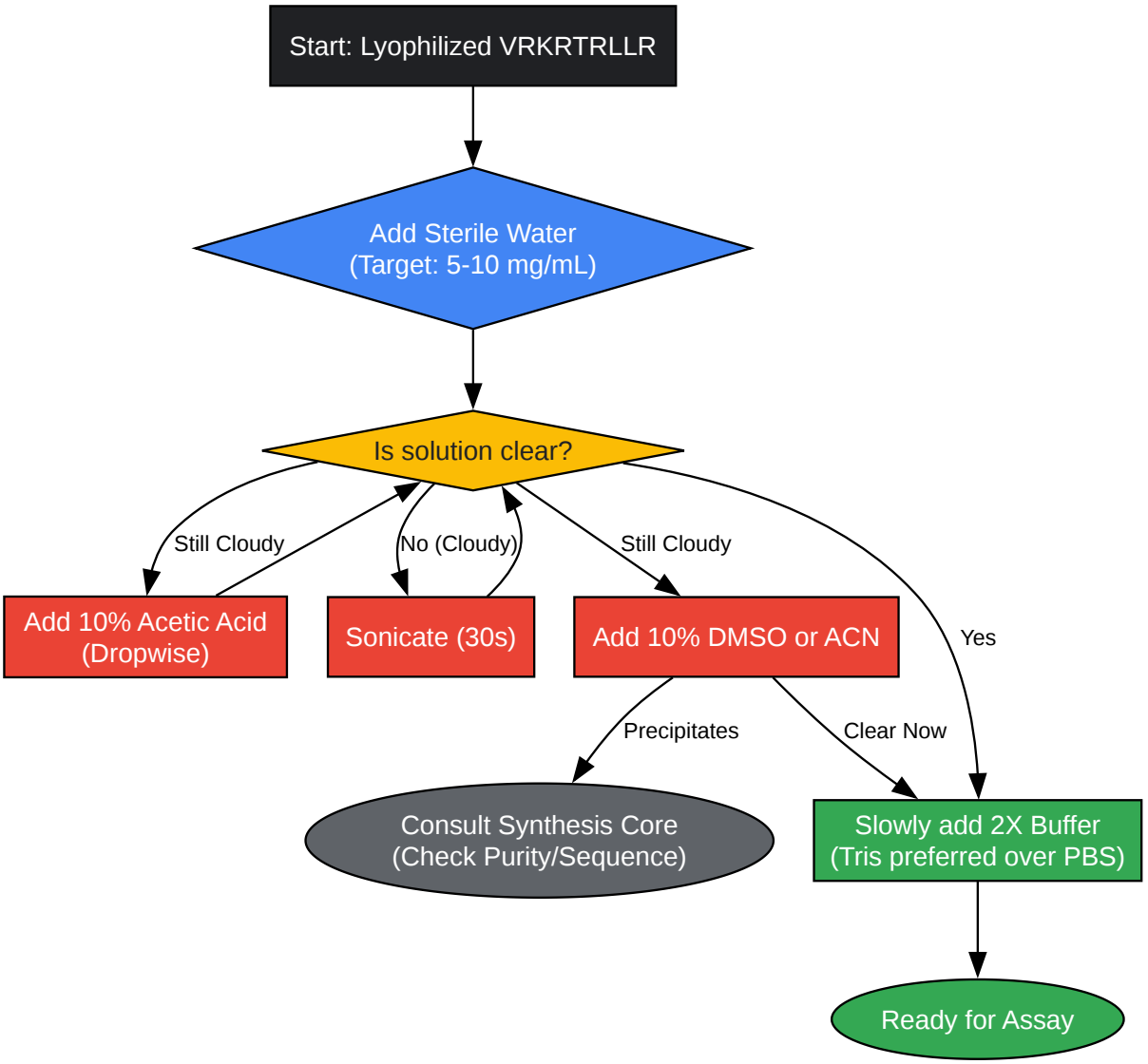
- The Mechanism: Synthetic peptides are usually delivered as TFA (Trifluoroacetate) salts.[1] TFA is cytotoxic and can lower the pH of culture media significantly.
- The Fix: Perform a counter-ion exchange to Acetate or Hydrochloride (see Protocol B below) before in vivo or cell-based use.

Module 2: Visualizing the Solubility Logic

Diagram 1: The Solubility Decision Tree

Caption: A logic flow for determining the optimal solvent system based on visual feedback.

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Module 3: Validated Protocols

Protocol A: The "Stepwise" Reconstitution (Gold Standard)

Use this for all standard bench work to prevent "shock" precipitation.

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- Calculate: Determine the amount of solvent needed for a 10X stock solution. (e.g., if you need 1 mg/mL final, aim for 10 mg/mL stock).
- Initial Wetting: Add sterile, deionized water to the powder.
  - Checkpoint: If clear, proceed.
  - Troubleshoot: If cloudy, add 10% Acetic Acid dropwise until clear. The peptide is basic, so it needs a lower pH to fully protonate if the counter-ion stoichiometry is off.
- Stabilization (Optional): If the peptide contains the hydrophobic "LL" tail and you plan to store it, add DMSO to a final concentration of 5%.
- Buffering:
  - Do NOT add the peptide to the buffer.
  - Add the buffer to the peptide.
  - Dilute the 10X stock into your assay buffer (e.g., dilute 1:10 into Tris-Saline).
  - Note: Avoid PBS if possible. If PBS is required, ensure the concentration is <1 mg/mL to avoid phosphate-arginine precipitation.

Protocol B: TFA-to-Acetate Counter-Ion Exchange

Required for sensitive cell culture or in vivo experiments.

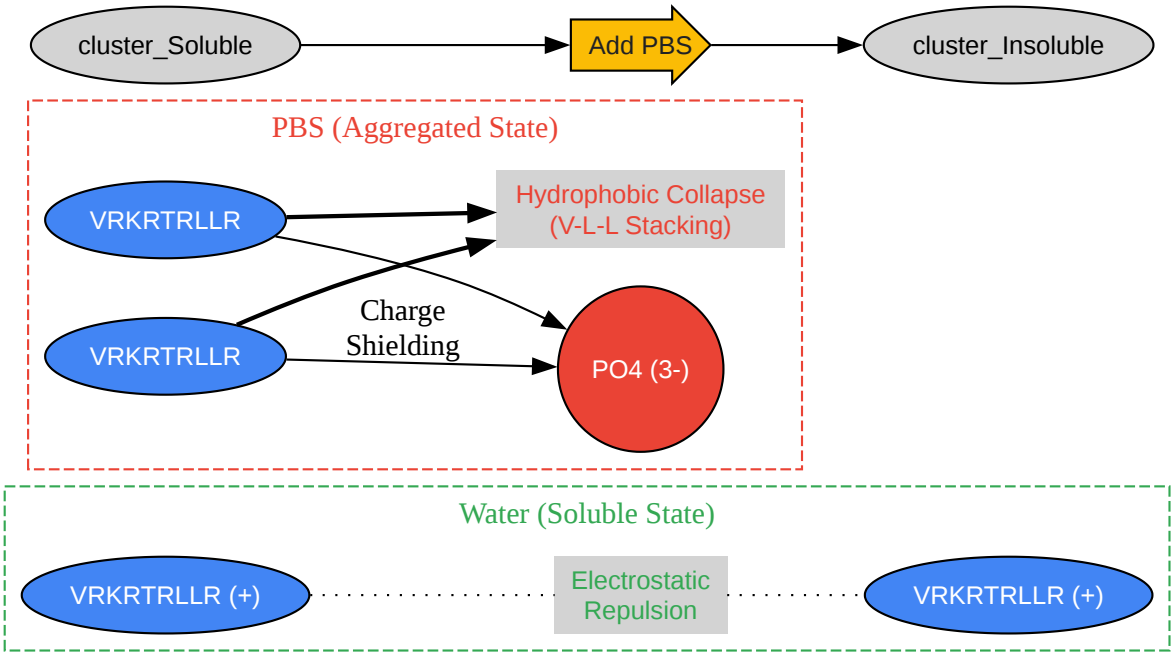
- Dissolve: Dissolve the peptide in 3 mM HCl.
- Lyophilize: Freeze and lyophilize the solution. (The HCl displaces the weaker TFA acid).
- Repeat: Repeat step 1 & 2 two times.
- Final Exchange: Dissolve in water and lyophilize one last time.
- Result: The peptide is now a Hydrochloride salt (or use Acetic Acid in step 1 for Acetate salt), which is significantly less toxic to cells than TFA.

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Module 4: Mechanistic Visualization

Diagram 2: The Aggregation Trap

Caption: How Phosphate ions in PBS bridge Arginine residues, forcing the hydrophobic tails (Val/Leu) to collapse into aggregates.



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